

# common mode rejection improvement for CMD178

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## Compound of Interest

Compound Name: CMD178

Cat. No.: B12422540

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## Technical Support Center: CMD178 Mixer

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals utilizing the **CMD178**, a high-frequency double-balanced mixer. The focus is on practical issues that may arise during experimental setups, with an emphasis on improving signal integrity and minimizing unwanted noise.

## Frequently Asked Questions (FAQs)

**Q:** How can I improve the common-mode rejection of the **CMD178**?

**A:** The term "common-mode rejection ratio" (CMRR) is a specification typically associated with differential amplifiers, which are designed to amplify the difference between two input signals while rejecting any signal common to both inputs. The **CMD178**, as a double-balanced mixer, operates on a different principle. Its primary function is frequency conversion (up-conversion or down-conversion) of a radio frequency (RF) signal by mixing it with a local oscillator (LO) signal to produce an intermediate frequency (IF) signal.

Therefore, CMRR is not a standard specification for a mixer like the **CMD178**. The analogous and more critical performance metrics for a mixer, which relate to the rejection of unwanted signals, are isolation between the RF, LO, and IF ports, and its linearity. High isolation prevents the LO and RF signals from leaking into the IF output and other ports, thus ensuring a cleaner output signal.

This guide will focus on optimizing the performance of your **CMD178** mixer by addressing these key parameters.

Q: What are the key performance specifications of the **CMD178**?

A: The performance of the **CMD178** is characterized by several key parameters. The following table summarizes the typical performance characteristics.[\[1\]](#)[\[2\]](#)

Parameter	Typical Value	Units
RF & LO Frequency Range	11 - 21	GHz
IF Frequency Range	DC - 6	GHz
Conversion Loss	6	dB
LO to RF Isolation	45	dB
LO to IF Isolation	45	dB
RF to IF Isolation	26	dB
Input P1dB	9	dBm
Input IP3	16	dBm

Note: These values are typical and can vary based on the specific operating conditions such as LO drive level and frequency.

## Troubleshooting Guide

Q: I am observing significant LO signal leakage at the RF and IF ports. How can I improve the isolation?

A: High leakage of the local oscillator (LO) signal can interfere with other components in your system and degrade the quality of the desired intermediate frequency (IF) signal. Here are several steps you can take to improve isolation:

- Optimize LO Drive Level: The **CMD178** is specified with a typical LO drive level of +13 dBm. [\[1\]](#)[\[2\]](#) Operating the mixer at the recommended LO drive level is crucial for optimal

performance, including port-to-port isolation. Driving the LO too high or too low can degrade the balance of the mixer core, leading to increased leakage.

- **Proper Impedance Matching:** Ensure that the RF, LO, and IF ports are properly matched to a 50-ohm impedance. Mismatches can cause reflections that degrade isolation. Use high-quality, high-frequency connectors and transmission lines.
- **Component Layout:** The physical layout of your printed circuit board (PCB) is critical at the high frequencies at which the **CMD178** operates.
  - Keep the paths for the RF, LO, and IF signals as short as possible.
  - Avoid running signal traces parallel to each other for long distances to minimize crosstalk.
  - Use a solid ground plane and ensure all component grounds are connected to it with low-inductance vias.
- **Use of External Filters:** If high isolation is critical for your application, consider using external bandpass or notch filters on the RF and IF ports to further attenuate the LO signal.

Q: My output signal contains unexpected spurious signals (spurs). What are the likely causes and how can I mitigate them?

A: Spurious signals, or "spurs," are unwanted frequencies at the output of the mixer. They are generated by the non-linear nature of the mixing process. The frequencies of these spurs can be predicted by the equation:

$$f_{\text{spur}} = m * f_{\text{RF}} \pm n * f_{\text{LO}}$$

where m and n are integers.

Here's how to troubleshoot and mitigate spurs:

- **Check Input Signal Purity:** The purity of your RF and LO input signals is critical. Harmonics present in the input signals will mix and create additional spurs. Use high-quality signal sources with good harmonic suppression, and consider using low-pass filters on the RF and LO inputs to remove harmonics before they enter the mixer.

- Operate in the Linear Range: The **CMD178** has a typical input P1dB of +9 dBm.<sup>[1]</sup> Operating the mixer with input power levels well below the 1dB compression point will minimize the generation of spurious products. If your input signal is too strong, use an attenuator at the RF input.
- Strategic Frequency Planning: If possible, choose your RF, LO, and IF frequencies to place the most problematic spurs outside of your desired passband.
- Output Filtering: Use a bandpass filter on the IF output to select your desired signal and reject out-of-band spurious products.

## Experimental Protocols

### Protocol: Measuring Port-to-Port Isolation

This protocol describes how to measure the LO-to-RF isolation of the **CMD178**. The same principle can be applied to measure LO-to-IF and RF-to-IF isolation.

#### Equipment Needed:

- Vector Network Analyzer (VNA)
- High-frequency cables and connectors
- 50-ohm terminations
- DC power supply (if biasing is required for other components in the setup)
- **CMD178** evaluation board or a properly mounted **CMD178**.

#### Procedure:

- VNA Calibration: Perform a two-port calibration of the VNA over the frequency range of interest (11-21 GHz for the LO and RF ports).
- Setup:
  - Connect Port 1 of the VNA to the LO port of the **CMD178**.

- Connect Port 2 of the VNA to the RF port of the **CMD178**.
- Terminate the IF port with a 50-ohm load.
- Measurement: Measure the S21 parameter (forward transmission) from the LO port (Port 1) to the RF port (Port 2). The magnitude of S21 in dB represents the LO-to-RF isolation.
- Data Recording: Record the isolation value across the desired frequency range.

#### Protocol: Measuring Conversion Loss

##### Equipment Needed:

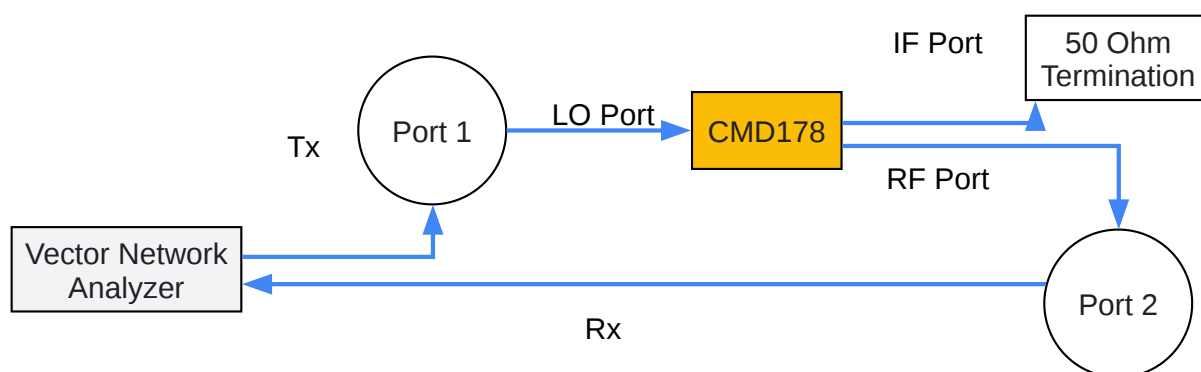
- Two signal generators (one for RF, one for LO)
- Spectrum analyzer
- Power meter
- Attenuators
- **CMD178** evaluation board or a properly mounted **CMD178**.

##### Procedure:

- Setup:
  - Configure the first signal generator to produce the RF signal at a specific frequency and power level (e.g., 15 GHz at -10 dBm).
  - Configure the second signal generator to produce the LO signal at the desired frequency and power level (e.g., 14.9 GHz at +13 dBm).
  - Connect the RF signal generator to the RF port of the **CMD178**.
  - Connect the LO signal generator to the LO port of the **CMD178**.
  - Connect the IF port of the **CMD178** to the spectrum analyzer.

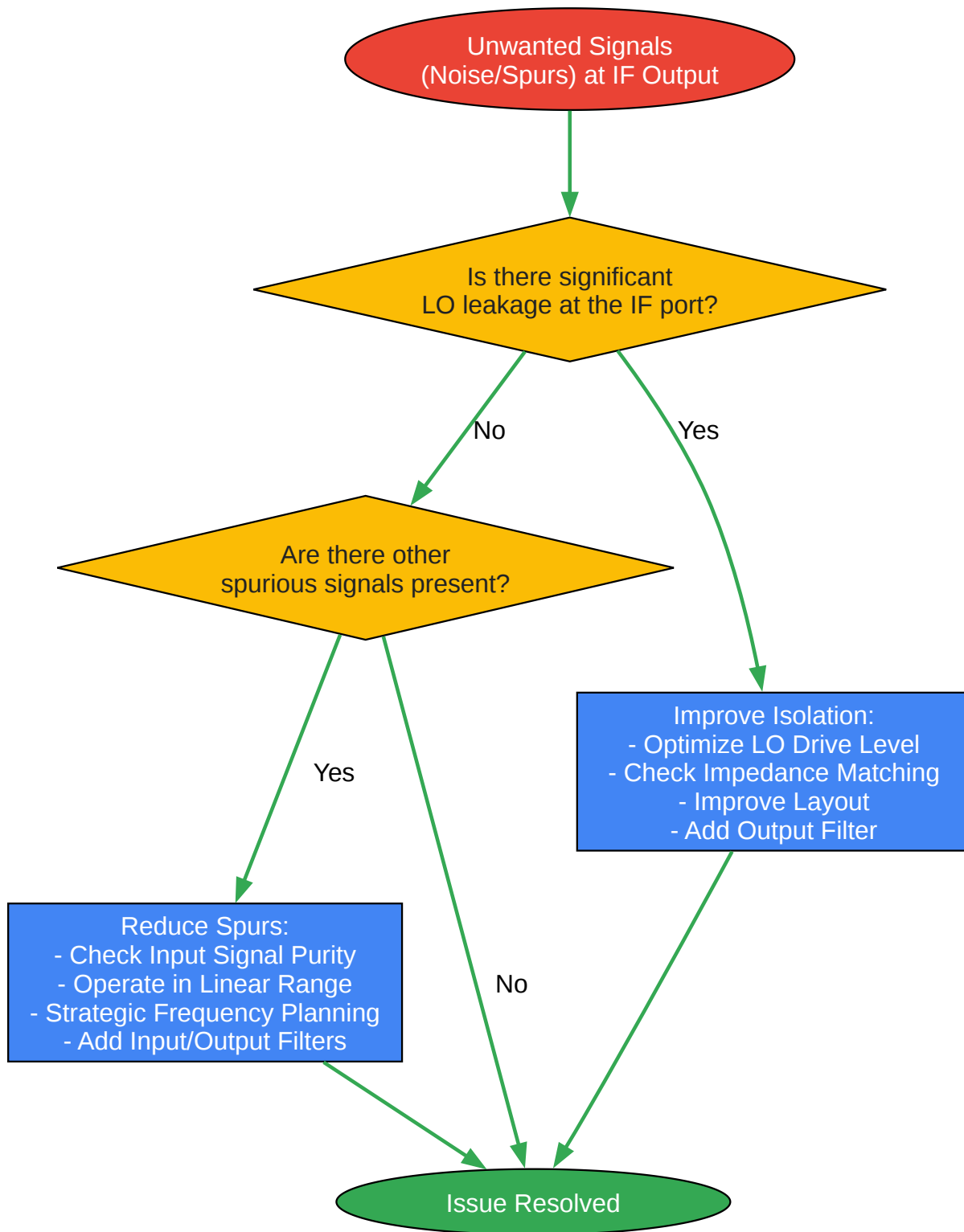
- Measure Input Power: Use a power meter to accurately measure the power of the RF signal at the input of the mixer.
- Measure Output Power: On the spectrum analyzer, locate the IF signal (in this example, at 100 MHz). Measure the power of the IF signal.
- Calculate Conversion Loss: The conversion loss is the difference between the input RF power and the output IF power.
  - $\text{Conversion Loss (dB)} = \text{PRF\_in (dBm)} - \text{PIF\_out (dBm)}$

## Diagrams



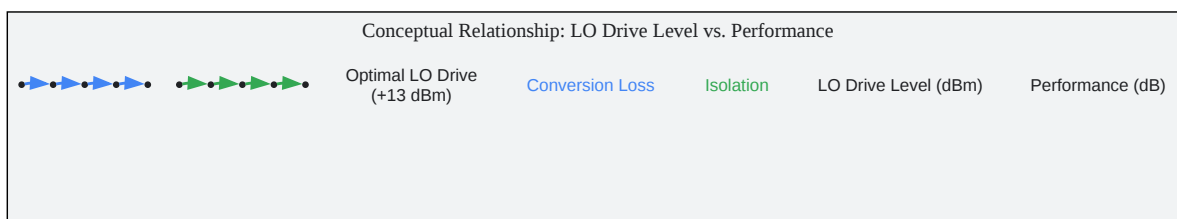
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Caption: Experimental setup for measuring LO-to-RF isolation of the **CMD178**.



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Caption: Troubleshooting workflow for noise and spurious signals in a **CMD178** mixer circuit.



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Caption: Conceptual relationship between LO drive level and mixer performance.

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## References

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